

The Enantioselective Bioactivity of Furalaxyl: A Technical Guide

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Compound of Interest

Compound Name: Furalaxyl

Cat. No.: B1674189

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Introduction

Furalaxyl is a systemic fungicide belonging to the phenylamide class, widely used in agriculture to control diseases caused by Oomycetes, such as downy mildews and late blight. As a chiral compound, **Furalaxyl** exists as two enantiomers, (R)-**furalaxyl** and (S)-**furalaxyl**. It is well-established that the biological activity of many chiral pesticides resides primarily in one of the enantiomers. This technical guide provides an in-depth overview of the differential biological activities of **Furalaxyl** enantiomers, presenting key quantitative data, detailed experimental protocols, and a visualization of its mechanism of action.

Data Presentation

The biological activity of **Furalaxyl** enantiomers exhibits significant enantioselectivity, with differences observed in their fungicidal action, ecotoxicity, and environmental fate.

Table 1: Fungicidal Activity of Furalaxyl Enantiomers

While it is widely reported that the fungicidal activity of phenylamides like **Furalaxyl** is primarily due to the (R)-enantiomer, specific EC50 or MIC values for the individual enantiomers of **Furalaxyl** against target Oomycetes were not available in the reviewed literature. The R-enantiomer is considered the active form, while the S-enantiomer is considered significantly less active or inactive.

Enantiomer	Target Organism	Activity Metric	Value (mg/L)	Reference
(R)-furalaxyl	Oomycetes	EC50/MIC	Not Available	-
(S)-furalaxyl	Oomycetes	EC50/MIC	Not Available	-

Table 2: Ecotoxicity of Furalaxyl Enantiomers

In contrast to its fungicidal activity, the S-enantiomer of **Furalaxyl** has been shown to be more toxic to certain non-target organisms.

Enantiomer	Non-Target Organism	Activity Metric	Value (mg/L)	Reference
(R)-furalaxyl	Scenedesmus obliquus	96h EC50	15.26[1]	[1]
(S)-furalaxyl	Scenedesmus obliquus	96h EC50	13.59[1]	[1]

Table 3: Environmental Fate of Furalaxyl Enantiomers

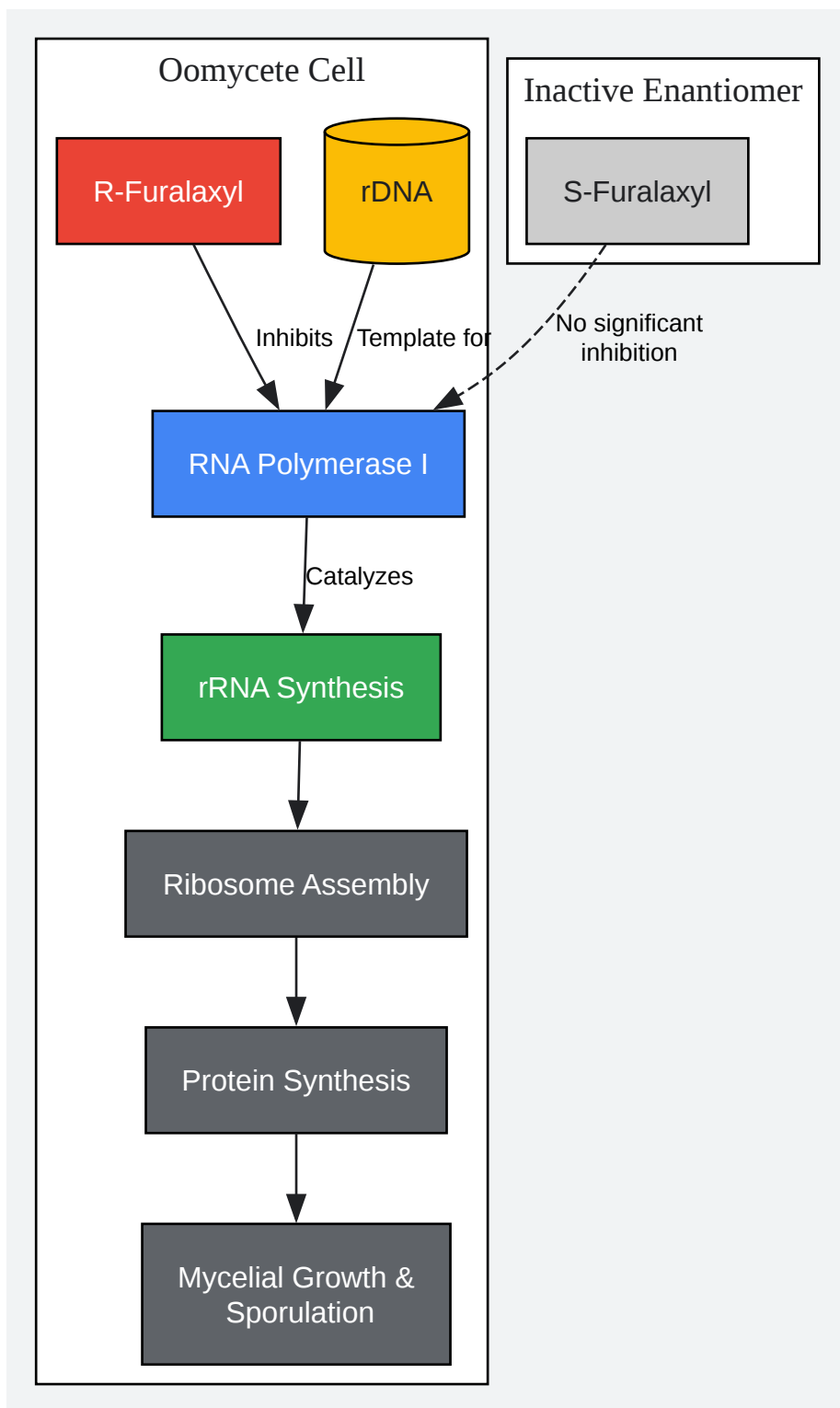
The enantiomers of **Furalaxyl** also exhibit different degradation rates in the environment, which can lead to an enrichment of the less active but potentially more ecotoxic enantiomer.

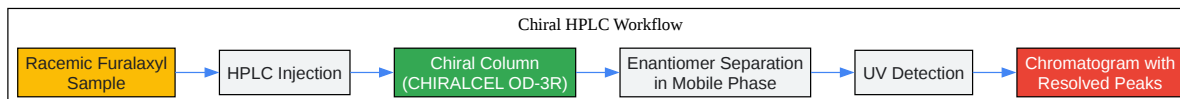
Enantiomer	Environment	Metric	Value (days)	Reference
(R)-furalaxyl	Agricultural Soil	Half-life	11.4 - 34.7[2]	[2]
(S)-furalaxyl	Agricultural Soil	Half-life	19.3 - 49.5[2]	[2]

Mechanism of Action: Inhibition of RNA Polymerase

Furalaxyl, like other phenylamide fungicides, has a specific mode of action, targeting the synthesis of ribosomal RNA (rRNA) in Oomycetes. This is achieved through the inhibition of

RNA polymerase I. The (R)-enantiomer is responsible for this inhibitory activity. The disruption of rRNA synthesis ultimately leads to the cessation of protein synthesis and cell death.





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References

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